

Application Notes and Protocols for OPC UA Subscriptions in a .NET Environment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Net-opc*

Cat. No.: *B155737*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

These application notes provide a detailed guide to leveraging OPC UA subscriptions within a .NET environment for robust data acquisition and monitoring in laboratory and manufacturing settings. The protocols outlined are designed to ensure reliable and efficient data transfer from OPC UA servers, which is critical for process monitoring, data logging, and real-time analysis in research and development.

Introduction to OPC UA Subscriptions

In the context of laboratory and pharmaceutical manufacturing, timely and reliable data from various instruments and control systems is paramount. OPC UA (Open Platform Communications Unified Architecture) provides a secure and platform-independent framework for this data exchange. A key feature of OPC UA is its subscription model, which offers a more efficient alternative to traditional data polling.

Instead of a client application repeatedly requesting data from a server, the subscription model allows the client to subscribe to specific data points (nodes) on the server.^[1] The server then monitors these items and sends notifications to the client only when the data changes or at a specified interval.^[1] This event-based approach significantly reduces network traffic and the processing load on both the client and server, making it ideal for monitoring critical process parameters.^[1]

Core Concepts of OPC UA Subscriptions

The OPC UA subscription model is built around a few key components:

- **Subscription:** A subscription is a container on the server that manages a set of monitored items for a client.^{[2][3]} It has parameters that control the overall behavior of the data reporting, such as the publishing interval.^{[3][4]}
- **Monitored Item:** A monitored item represents a specific attribute of a node on the OPC UA server that a client wishes to monitor.^{[2][5]} This is typically the Value attribute of a variable node, which corresponds to a sensor reading, a process parameter, or an instrument status.
- **Sampling Interval:** This parameter, defined for each monitored item, dictates how frequently the server should check the underlying data source for changes.^{[3][4][5]} The server may not always be able to honor the exact requested interval but will choose the closest supported rate.^[5]
- **Publishing Interval:** This parameter, configured at the subscription level, defines the rate at which the server sends notification messages to the client.^{[3][4]} A single notification message can contain multiple data change events from different monitored items within the subscription.
- **Notification Queue:** Each monitored item has a queue to buffer notifications if the client cannot process them as quickly as they are generated.^[3] This helps prevent data loss during periods of high data change rates or temporary communication issues.

Quantitative Subscription Parameters

Properly configuring subscription and monitored item parameters is crucial for balancing data resolution with system performance. The following table summarizes key parameters and provides recommended starting points for typical laboratory and R&D applications.

| Parameter | Level | Description | Recommended Values for R&D |
|---------------------|----------------|---|---|
| Sampling Interval | Monitored Item | The rate at which the server samples the data source. | Fast Changing Data (e.g., spectroscopy): 10-100 ms Moderate Changing Data (e.g., temperature, pressure): 100-1000 ms Slow Changing Data (e.g., batch status): 1000-5000 ms |
| Publishing Interval | Subscription | The rate at which the server sends notifications to the client. [3] | Should be greater than or equal to the fastest sampling interval. A common practice is to set it to 2-4 times the fastest sampling interval to allow for data buffering. |
| Queue Size | Monitored Item | The number of notifications to buffer for a monitored item. [3] | A queue size of 1 is often sufficient if real-time data is prioritized. For applications where no data loss is acceptable, a larger queue (e.g., 10-100) can be configured. [3] |
| Session Timeout | Session | The period of inactivity before a server closes a session. | A typical default is one hour, which is generally sufficient to prevent premature session closure. [3] |

Experimental Protocols: Implementing OPC UA Subscriptions in .NET

This section provides a detailed methodology for creating an OPC UA client in a .NET environment that can subscribe to data from an OPC UA server. The official OPC Foundation UA .NET Standard library is utilized for this protocol.[\[6\]](#)[\[7\]](#)

Prerequisites

- Microsoft Visual Studio 2019 or later.
- .NET Core 3.1 or .NET 5/6.
- Access to an OPC UA Server with known node IDs for the data to be monitored.

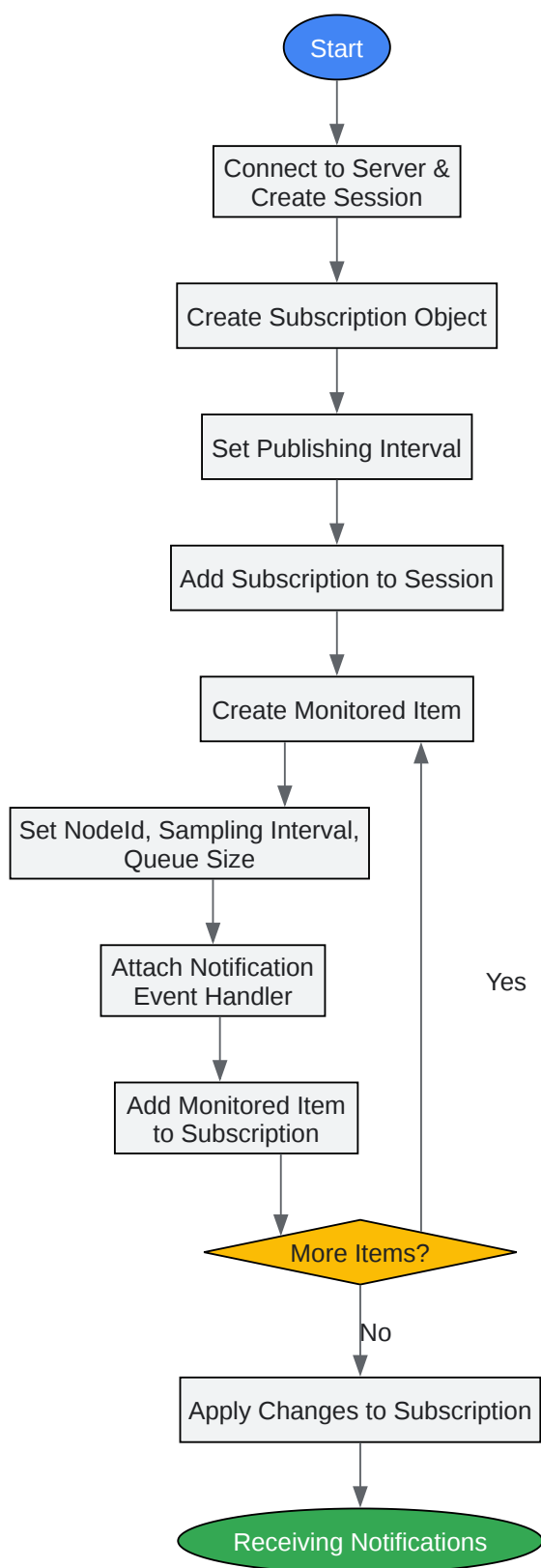
Protocol for Creating a Subscribing OPC UA Client

- Project Setup:
 - Create a new Console App project in Visual Studio.
 - Install the OPCFoundation.NetStandard.Opc.Ua NuGet package.
- Establishing a Connection:
 - Implement the logic to connect to the OPC UA server and create a session. This involves specifying the server's endpoint URL and handling security certificates. The OPC Foundation provides sample applications that demonstrate this process.[\[6\]](#)
- Creating a Subscription:
 - Once a session is established, create a Subscription object.[\[8\]](#)[\[9\]](#)
 - Set the PublishingInterval on the subscription object based on the desired data update rate.[\[8\]](#)[\[9\]](#)
 - Add the subscription to the session's list of subscriptions.[\[9\]](#)

- Creating and Adding Monitored Items:
 - For each data point (node) you want to monitor, create a `MonitoredItem` object.[\[10\]](#)
 - Set the `StartNodeId` to the `NodeId` of the server variable you want to monitor.[\[10\]](#)
 - Set the `AttributeId` to `Attributes.Value`.[\[10\]](#)
 - Configure the `SamplingInterval` and `QueueSize` for the monitored item.[\[10\]](#)
 - Attach a notification event handler to the `Notification` event of the `MonitoredItem`. This handler will be executed whenever a data change notification is received.[\[10\]](#)
 - Add the configured `MonitoredItem` to the `Subscription`.[\[10\]](#)
- Applying Changes:
 - After adding all monitored items to the subscription, call the `ApplyChanges()` method on the subscription object to synchronize the changes with the server.[\[10\]](#)
- Processing Notifications:
 - In the event handler for the `MonitoredItem.Notification` event, you will receive `MonitoredItemNotificationEventArgs`.
 - The changed value can be accessed from the `MonitoredItem`'s `LastValue` property or from the event arguments.

Visualizations

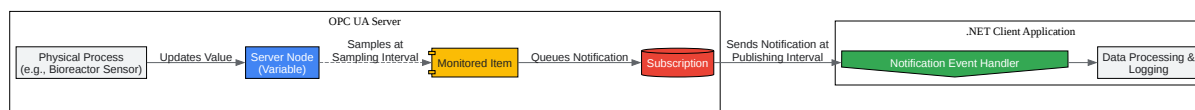
Logical Workflow for Creating an OPC UA Subscription



[Click to download full resolution via product page](#)

Caption: Logical steps to establish an OPC UA subscription in a .NET client.

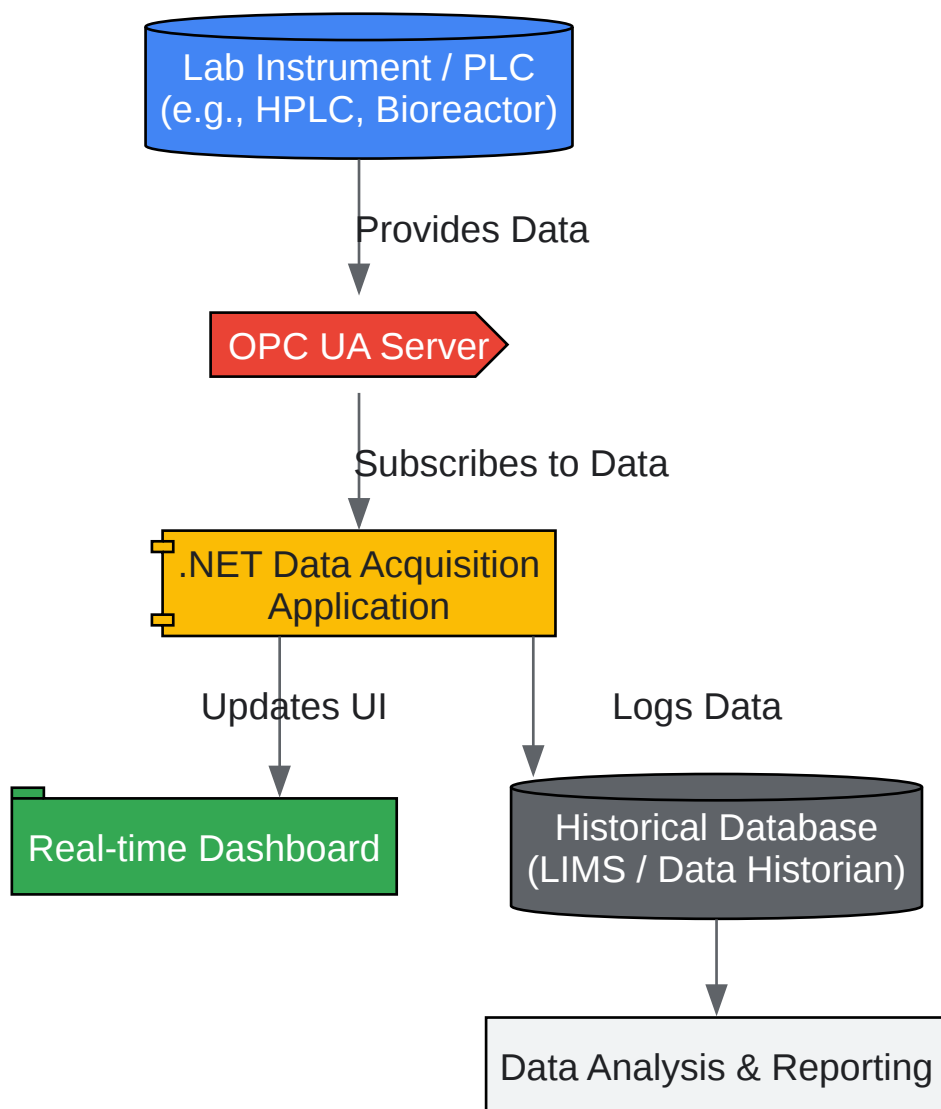
Data Change Notification Pathway



[Click to download full resolution via product page](#)

Caption: The flow of data from a physical process to the client application.

Experimental Workflow Using OPC UA Subscriptions



[Click to download full resolution via product page](#)

Caption: A typical data acquisition workflow in a research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. flowfuse.com [flowfuse.com]

- 2. OPC UA PubSub Explained - Prosys OPC [prosysopc.com]
- 3. OPC UA Sessions, Subscriptions and Timeouts - Prosys OPC [prosysopc.com]
- 4. opclabs.doc-that.com [opclabs.doc-that.com]
- 5. UA Part 4: Services - 5.12.1 MonitoredItem model [reference.opcfoundation.org]
- 6. GitHub - OPCFoundation/UA-.NETStandard-Samples [github.com]
- 7. OPC UA .NET! The official UA .NET Stack and Sample Applications from the OPC Foundation [opcfoundation.github.io]
- 8. m.youtube.com [m.youtube.com]
- 9. Step 3 - Setup Subscription [opcfoundation.github.io]
- 10. opc ua - OPC UA Subscription in a C# Client app doesn't trigger event handlers - Stack Overflow [stackoverflow.com]
- To cite this document: BenchChem. [Application Notes and Protocols for OPC UA Subscriptions in a .NET Environment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b155737#practical-examples-of-opc-ua-subscriptions-in-a-net-environment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com